

Technical Monograph: Neodymium(III) Chloride ()

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Compound of Interest

Compound Name: Neodymium chloride

CAS No.: 10024-93-8

Cat. No.: B156274

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Operational Guide for Chemical Synthesis, Catalytic Applications, and Biological Interaction

Executive Summary

Neodymium(III) chloride (

) serves as a critical junction compound in lanthanide chemistry, bridging the gap between metallurgical refinement, photonic materials, and stereospecific polymerization catalysis. While often categorized simply as a precursor for neodymium metal production, its utility extends significantly into high-performance rubber manufacturing (polybutadiene) and biological signaling research where the

ion acts as a hard acid probe for calcium channels.

This guide provides a rigorous technical analysis of

, moving beyond basic datasheets to address synthesis challenges (specifically the avoidance of oxychloride formation), catalytic mechanisms, and handling protocols required for high-purity applications.

Part 1: Chemical Identity & Physicochemical Properties[1] [2]

Neodymium chloride exists primarily in two distinct forms: the hygroscopic anhydrous salt and the stable hexahydrate. The distinction is non-trivial; attempting to dehydrate the hexahydrate

thermally without specific reagents results in hydrolysis to Neodymium Oxychloride (), rendering the material useless for organometallic catalysis.

Table 1: Critical Chemical Data

Property	Anhydrous	Hexahydrate
CAS Number	10024-93-8	13477-89-9
Formula Weight	250.60 g/mol	358.69 g/mol
Appearance	Mauve/Violet hygroscopic powder	Purple/Pink crystalline solid
Density	4.13 g/cm ³	2.28 g/cm ³
Melting Point	758°C (decomposes if wet)	124°C (loses water/hydrolyzes)
Solubility	Soluble in water, ethanol	Highly soluble in water
Coordination	9-coordinate (UCI3 type)	8-coordinate (typically)
Lattice Structure	Hexagonal	Triclinic

“

Critical Note on Hygroscopicity: Anhydrous

is extremely deliquescent. Exposure to atmospheric moisture for <5 minutes can result in surface hydration sufficient to poison sensitive catalytic reactions (e.g., Ziegler-Natta polymerizations).

Part 2: Synthesis & Purification Protocols[3]

The Ammonium Chloride Route (Anhydrous Preparation)

Direct thermal dehydration of

is chemically invalid due to the high enthalpy of the Nd-O bond, which favors the formation of above 150°C. To suppress hydrolysis, the "Ammonium Chloride Route" is the industry standard for generating high-purity anhydrous material.

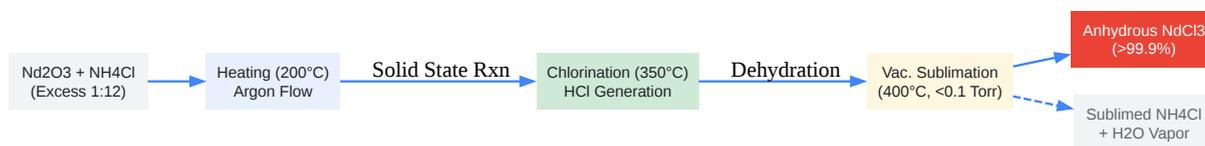
Mechanism: The presence of excess

creates a localized atmosphere of

gas upon heating, shifting the equilibrium away from the oxide/oxychloride and stabilizing the chloride. [1]

Protocol Steps:

- Stoichiometry: Mix Neodymium Oxide () with Ammonium Chloride () in a 1:12 molar ratio (100% excess is required to drive kinetics).
- Digestion: Gently heat the mixture at 200°C in a quartz tube furnace under dry Argon flow for 2 hours.
- Conversion: Ramp temperature to 350°C. The begins to sublime and dissociate, chlorinating the oxide.
- Sublimation (Purification): Ramp to 400°C–450°C under high vacuum (Torr). Excess sublimates away, leaving pure anhydrous .
- Storage: Transfer immediately to an inert atmosphere glovebox.



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Figure 1: Step-wise synthesis workflow for anhydrous **Neodymium Chloride** preventing oxychloride contamination.

Part 3: Applications in Catalysis (Polymerization)

is the precursor for the ternary catalyst system used to produce high-cis-1,4-polybutadiene, a critical component in tire manufacturing due to its high fatigue resistance.

The Ternary System:

- Precursor:

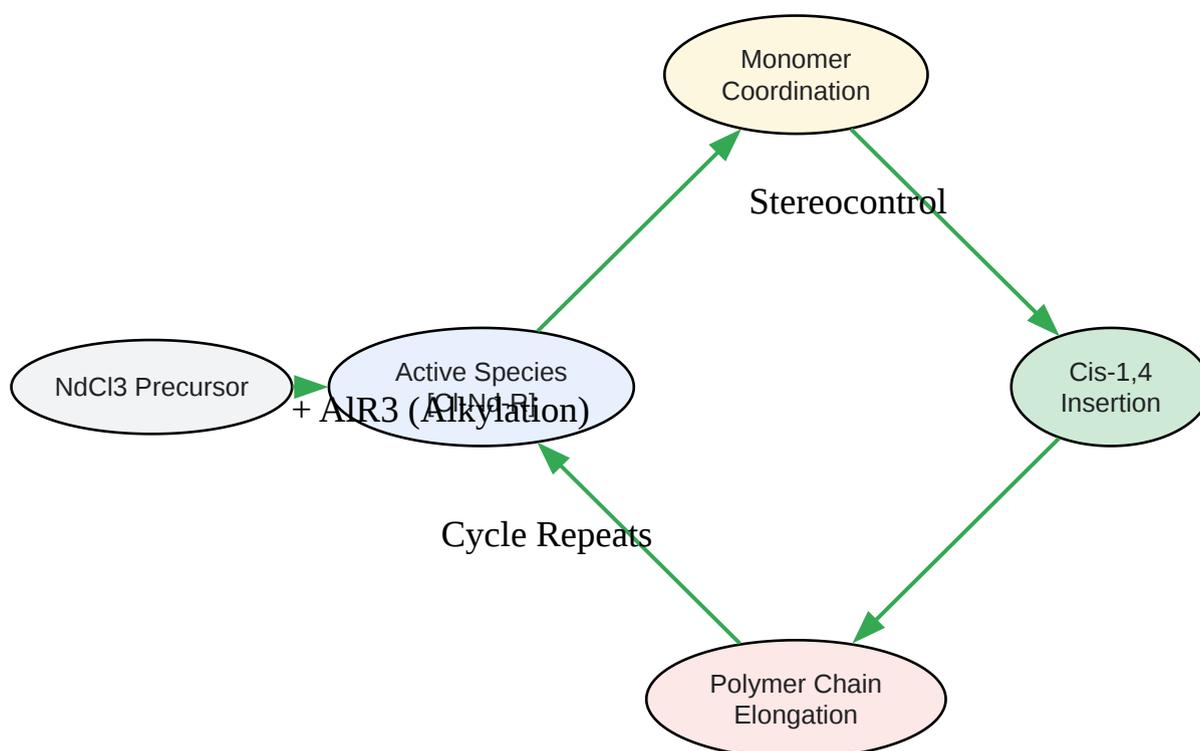
(complexed with ligands like tributyl phosphate to increase solubility in organic solvents).

- Alkylating Agent: Triisobutylaluminum (TIBA) or Diisobutylaluminum hydride (DIBAH).
- Halide Donor: (If starting from Nd-carboxylate, but with _____, the chloride is intrinsic).

Mechanistic Insight: The aluminum alkyl acts to alkylate the neodymium center, creating an active

bond. The monomer (butadiene) coordinates to the highly electropositive Nd center (a "hard" acid) in a

-cis fashion. The polymer chain grows via an insertion mechanism, maintaining high stereospecificity (>98% cis content).



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Figure 2: The catalytic cycle for stereospecific polymerization of butadiene using Nd-based catalysts.

Part 4: Biological Interactions & Toxicology[4]

For drug development professionals,

is rarely a therapeutic candidate itself but serves as an essential pharmacological tool.

Calcium Channel Mimicry: The

ion has an ionic radius (0.983 Å) very similar to

(1.00 Å). However, its higher charge density allows it to bind to Calcium channels (specifically voltage-gated channels) with higher affinity, effectively blocking them.

- Application: Used in electrophysiology to block currents to isolate

or

channel activity.

- Toxicity Profile:
 - Acute Toxicity: Low. LD50 (Mouse, oral) g/kg.[1]
 - Systemic Effect: Intravenous administration causes anticoagulation (similar to heparin) and hypotension.
 - Cellular: High concentrations induce apoptosis via mitochondrial stress.

Part 5: Handling & Safety Protocols

Storage:

- Anhydrous: Must be stored in a glovebox under or (ppm).
- Hexahydrate: Store in a cool, dry cabinet. Desiccators are recommended to prevent clumping.

Personal Protective Equipment (PPE):

- Standard lab coat and nitrile gloves.
- Safety glasses (Nd salts are eye irritants).
- Inhalation: Use a fume hood.[2] While not highly toxic, lanthanide dusts can cause pneumoconiosis upon chronic inhalation.

Spill Management:

- Sweep up dry solids (avoid generating dust).
- If wet, neutralize with dilute sodium bicarbonate.
- Dispose of as inorganic hazardous waste (lanthanides are generally not regulated as acutely toxic waste but should not enter water tables).

References

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Sources

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- [2. prochemonline.com \[prochemonline.com\]](#)
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